

Azepinomycin: A Technical Overview of its Chemical Structure and Biological Activity

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of **Azepinomycin**, a naturally occurring compound with potential therapeutic applications. The information is curated for professionals in the fields of chemical biology, pharmacology, and drug discovery.

Chemical Identity and Structure

Azepinomycin is a heterocyclic compound first identified as an antitumor antibiotic produced by Streptomyces species.[1] Its chemical structure is characterized by an imidazo[4,5-e][1] [2]diazepin-8-one core.

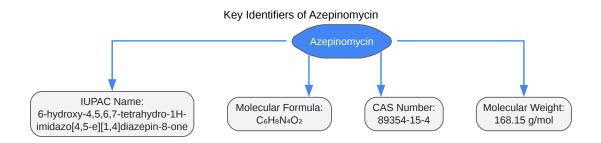
The key chemical identifiers for **Azepinomycin** are summarized in the table below for easy reference.

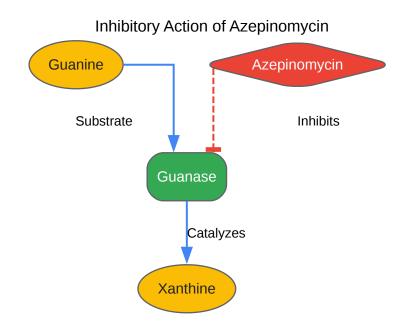


Identifier	Value	Source
IUPAC Name	6-hydroxy-4,5,6,7-tetrahydro- 1H-imidazo[4,5-e][1] [2]diazepin-8-one	PubChem
Molecular Formula	C ₆ H ₈ N ₄ O ₂	PubChem
CAS Number	89354-15-4	PubChem
Molecular Weight	168.15 g/mol	PubChem
PubChem CID	128950	PubChem

Below is a diagram illustrating the key chemical identifiers of **Azepinomycin**.







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References

- 1. Purines. LXIII. Syntheses of azepinomycin, an antitumor antibiotic from Streptomyces species, and its 3-beta-D-ribofuranoside and their 8-imino analogues PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Investigations into biochemical mode of inhibition of guanase by azepinomycin: synthesis and biochemical screening of several analogues of azepinomycin - PubMed [pubmed.ncbi.nlm.nih.gov]
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